

2-Chlorophenyl cyclopropyl ketone CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chlorophenyl cyclopropyl ketone

CAS No.: 149914-81-8

Cat. No.: B115273

[Get Quote](#)

An In-depth Technical Guide to 2-Chlorophenyl Cyclopropyl Ketone

Introduction

2-Chlorophenyl cyclopropyl ketone is a synthetic organic compound featuring a cyclopropyl group and a 2-chlorophenyl substituent attached to a carbonyl carbon. This molecule belongs to the broader class of aryl cyclopropyl ketones, which are recognized for their unique chemical reactivity and significant potential as building blocks in organic synthesis and medicinal chemistry. The inherent ring strain of the cyclopropyl moiety, combined with the electronic influence of the aryl ketone, imparts these molecules with versatile reactivity, allowing for a range of chemical transformations.^{[1][2]}

The cyclopropyl group is a valuable motif in drug discovery, known for its ability to introduce conformational rigidity and favorable metabolic properties into bioactive molecules.^{[3][4]} Aryl cyclopropyl ketones, including the 2-chloro substituted variant, serve as key intermediates in the synthesis of more complex molecular architectures, particularly five-membered carbocycles, which are prevalent in numerous pharmaceuticals and natural products.^[1] This

guide provides a comprehensive overview of the synthesis, properties, reactivity, and applications of **2-Chlorophenyl cyclopropyl ketone**, with a focus on its utility for researchers and professionals in drug development.

Physicochemical Properties

The fundamental properties of **2-Chlorophenyl cyclopropyl ketone** are summarized in the table below. This data is essential for its handling, characterization, and use in chemical reactions.

Property	Value	Source
CAS Number	149914-81-8	[5]
Molecular Formula	C ₁₀ H ₉ ClO	[5]
Molecular Weight	180.63 g/mol	[5]
IUPAC Name	(2-Chlorophenyl) (cyclopropyl)methanone	N/A
SMILES Code	O=C(C1=CC=CC=C1Cl)C2CC2	[5]

Synthesis of Aryl Cyclopropyl Ketones

The synthesis of aryl cyclopropyl ketones can be achieved through several established methods in organic chemistry. A prevalent and robust method is the Corey-Chaykovsky reaction, which involves the cyclopropanation of an α,β -unsaturated ketone.[2]

General Synthetic Protocol: Corey-Chaykovsky Cyclopropanation

This protocol describes a general procedure for the synthesis of aryl cyclopropyl ketones from the corresponding chalcones (1-aryl-3-phenyl-2-propen-1-ones).

Materials:

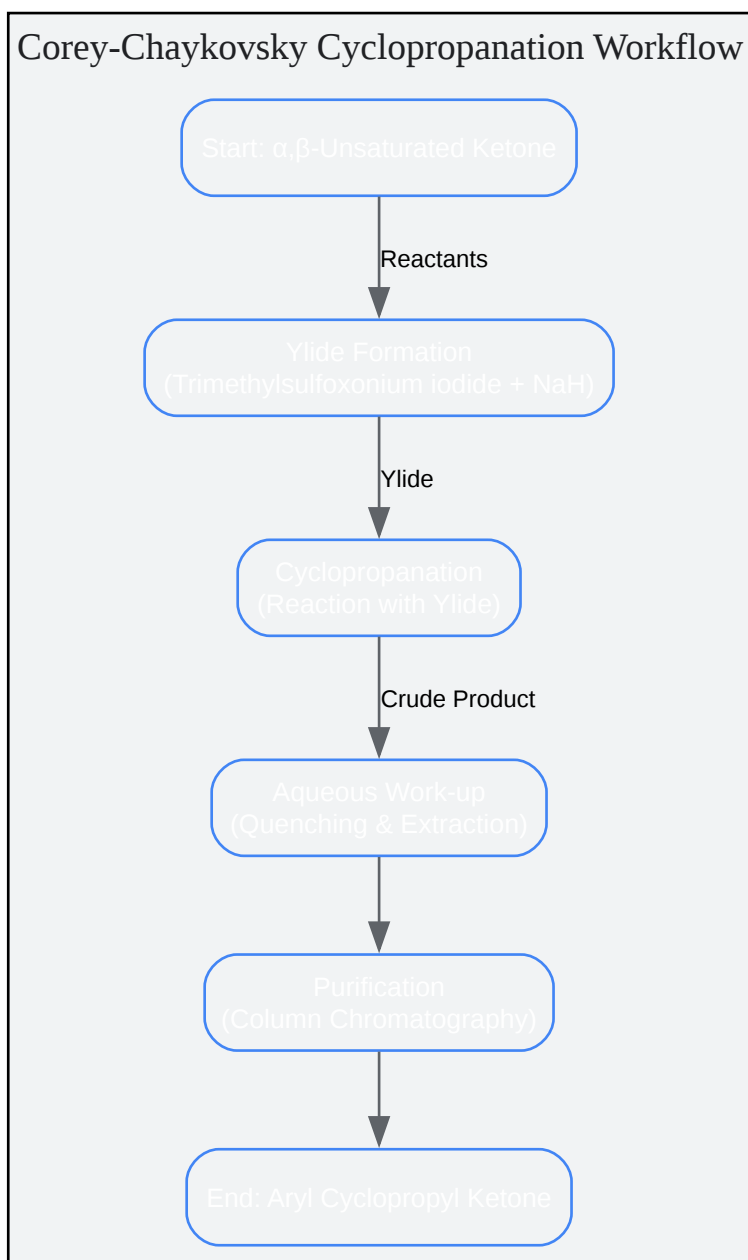
- Appropriate α,β -unsaturated ketone (enone)

- Trimethylsulfoxonium iodide
- Sodium hydride (NaH)
- Anhydrous solvent (e.g., Dimethyl sulfoxide - DMSO, or Tetrahydrofuran - THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Ethyl acetate
- Water
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

Step-by-Step Methodology:

- Ylide Formation: In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon), suspend trimethylsulfoxonium iodide in the anhydrous solvent.
- Add sodium hydride portion-wise to the suspension at room temperature. The mixture is typically stirred for 1-2 hours to allow for the formation of the sulfur ylide (dimethylsulfoxonium methylide).
- Cyclopropanation: Dissolve the α,β -unsaturated ketone in the anhydrous solvent and add it dropwise to the ylide solution.
- The reaction mixture is stirred at room temperature and monitored by Thin Layer Chromatography (TLC) for the consumption of the starting material.
- Work-up: Upon completion, quench the reaction by the slow addition of a saturated aqueous NH₄Cl solution.
- Extract the aqueous layer with ethyl acetate.

- Combine the organic layers, wash with water and then brine, dry over anhydrous Na_2SO_4 , and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel to afford the desired aryl cyclopropyl ketone.[2]



[Click to download full resolution via product page](#)

Corey-Chaykovsky Cyclopropanation Workflow

Chemical Reactivity and Mechanistic Insights

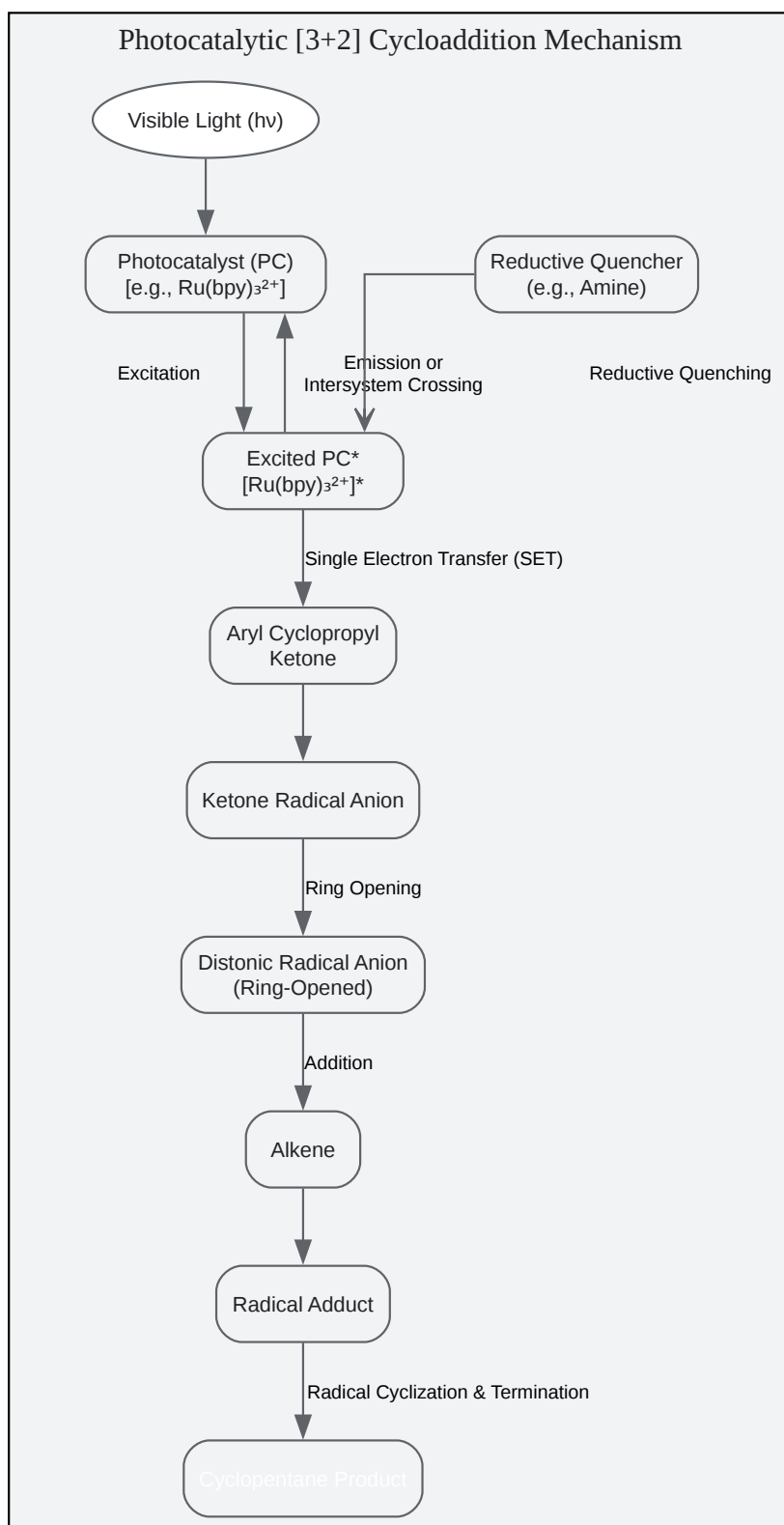
Aryl cyclopropyl ketones are valuable synthetic intermediates due to the unique reactivity of the strained cyclopropyl ring. They can undergo a variety of transformations, most notably ring-opening reactions, which can be initiated by acids, reducing agents, or transition metals.^{[2][6]}

Acid-Catalyzed Ring-Opening

Under acidic conditions, the carbonyl oxygen is protonated, which activates the cyclopropane ring towards cleavage. The ring opens to form the most stable carbocation intermediate, which is subsequently trapped by a nucleophile. The regioselectivity of the ring-opening is governed by the electronic properties of the substituents on the cyclopropyl ring. For aryl cyclopropyl ketones, cleavage typically occurs at the bond that allows for the formation of the most stabilized carbocation.^[6]

Photocatalytic [3+2] Cycloadditions

Aryl cyclopropyl ketones are excellent substrates for visible-light photoredox catalysis. This modern synthetic method allows for the formal [3+2] cycloaddition with alkenes and alkynes, providing access to highly substituted cyclopentanes and cyclopentenones.^{[1][7][8]} The reaction is initiated by a one-electron reduction of the ketone to a radical anion, which then undergoes ring-opening to form a distonic radical anion. This intermediate can then engage in a stepwise cycloaddition with a suitable partner.^{[1][9]}



[Click to download full resolution via product page](#)

Simplified Mechanism of Photocatalytic [3+2] Cycloaddition

A computational study on the reactivity of phenyl cyclopropyl ketones has shown that ortho-substituted derivatives, such as **2-chlorophenyl cyclopropyl ketone**, can exhibit enhanced reactivity. This is attributed to a balance between moderate conjugation, which promotes the fragmentation of the cyclopropyl ring, and the pre-twisted nature of the ortho-substituted phenyl group, which facilitates the subsequent radical trapping step.^[10]

Applications in Research and Drug Development

The cyclopropyl group is a highly sought-after motif in medicinal chemistry due to its unique steric and electronic properties. Its incorporation into drug candidates can lead to improvements in potency, metabolic stability, and other pharmacokinetic properties.^{[3][4]}

While specific applications of **2-Chlorophenyl cyclopropyl ketone** are not extensively documented in publicly available literature, its value lies in its potential as a versatile intermediate for the synthesis of more complex molecules with potential biological activity. The methodologies described above, particularly the photocatalytic cycloadditions, enable the construction of densely functionalized cyclopentane rings, which are core structures in many therapeutic agents.^{[1][9]}

The aryl cyclopropyl ketone moiety is a key component in the enantiocontrolled synthesis of these complex structures, highlighting the importance of compounds like **2-Chlorophenyl cyclopropyl ketone** in modern drug discovery programs.^[9]

Analytical Characterization

The characterization of **2-Chlorophenyl cyclopropyl ketone** and related compounds relies on standard analytical techniques in organic chemistry.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR are used to confirm the molecular structure, including the presence of the cyclopropyl and 2-chlorophenyl groups.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is employed to determine the exact mass and confirm the elemental composition. Gas chromatography-mass spectrometry (GC-MS) can be used for purity assessment and identification in complex mixtures.^[11]

- Chromatography: High-performance liquid chromatography (HPLC) is a standard method for assessing the purity of the compound. Preparative HPLC can be used for its purification.[\[11\]](#)

Safety and Handling

Specific safety data for **2-Chlorophenyl cyclopropyl ketone** is not readily available.

Therefore, it is prudent to handle this compound with the same precautions as other structurally related laboratory chemicals. Based on safety data for similar compounds, the following precautions should be taken:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood.
- Handling: Avoid inhalation, ingestion, and contact with skin and eyes.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Conclusion

2-Chlorophenyl cyclopropyl ketone is a valuable synthetic building block with significant potential in organic synthesis and medicinal chemistry. Its unique chemical structure, featuring a strained cyclopropyl ring and an electronically influential 2-chlorophenyl group, allows for a range of chemical transformations, most notably in the construction of complex carbocyclic frameworks. While specific applications of this compound are still emerging, its role as a versatile intermediate in the synthesis of novel molecules for drug discovery and other applications is clear. The continued development of synthetic methodologies, such as photocatalysis, will undoubtedly expand the utility of **2-Chlorophenyl cyclopropyl ketone** and other aryl cyclopropyl ketones in the years to come.

References

- Computational Study of SmI₂-Catalyzed Intermolecular Couplings of Cyclopropyl Ketones: Links between the Structure and Reactivity. National Institutes of Health. [\[Link\]](#)

- New materials used for the synthesis of 2-chlorophenyl cyclopentyl ketone seized from an illicit ketamine manufacturing unit. PubMed. [\[Link\]](#)
- 2-Chlorophenyl cyclopentyl ketone | C₁₂H₁₃ClO | CID 81223. PubChem. [\[Link\]](#)
- Process for preparing o-chlorophenyl-cyclopentyl-ketone.
- Enantioselective Photocatalytic [3+2] Cycloadditions of Aryl Cyclopropyl Ketones. National Institutes of Health. [\[Link\]](#)
- Arylcyclopropanes: Properties, Synthesis and Use in Medicinal Chemistry. Docentes FCT NOVA. [\[Link\]](#)
- The “Cyclopropyl Fragment” is a Versatile Player that Frequently Appears in Preclinical/Clinical Drug Molecules. ACS Publications. [\[Link\]](#)
- Nickel-Catalyzed Regioselective Reductive Ring Opening of Aryl Cyclopropyl Ketones with Alkyl Bromides. ACS Publications. [\[Link\]](#)
- Palladium-catalyzed stereoselective ring-opening reaction of aryl cyclopropyl ketones. Royal Society of Chemistry. [\[Link\]](#)
- Ketone, cyclopropyl methyl. Organic Syntheses. [\[Link\]](#)
- [3+2] Cycloadditions of Aryl Cyclopropyl Ketones by Visible Light Photocatalysis. National Institutes of Health. [\[Link\]](#)
- [3+2] Cycloadditions of Aryl Cyclopropyl Ketones by Visible Light Photocatalysis. ACS Publications. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. docentes.fct.unl.pt \[docentes.fct.unl.pt\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](#)
- [5. 149914-81-8|2-Chlorophenyl cyclopropyl ketone|BLD Pharm \[bldpharm.com\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [7. \[3+2\] Cycloadditions of Aryl Cyclopropyl Ketones by Visible Light Photocatalysis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. pubs.acs.org \[pubs.acs.org\]](#)
- [9. Enantioselective Photocatalytic \[3+2\] Cycloadditions of Aryl Cyclopropyl Ketones - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. Computational Study of SmI₂-Catalyzed Intermolecular Couplings of Cyclopropyl Ketones: Links between the Structure and Reactivity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. New materials used for the synthesis of 2-chlorophenyl cyclopentyl ketone seized from an illicit ketamine manufacturing unit - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [2-Chlorophenyl cyclopropyl ketone CAS number and molecular formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b115273/docs#2-chlorophenyl-cyclopropyl-ketone-cas-number-and-molecular-formula\]](https://www.benchchem.com/product/b115273/docs#2-chlorophenyl-cyclopropyl-ketone-cas-number-and-molecular-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)